

Proper Disposal of PK150: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **PK150**

Cat. No.: **B2454216**

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For immediate reference, consult the Safety Data Sheet (SDS) provided by the manufacturer for complete and specific guidance on the disposal of **PK150**. This document outlines the essential procedures for the safe handling and disposal of the novel antibacterial compound **PK150** (CAS 2165324-62-7), ensuring the safety of laboratory personnel and compliance with environmental regulations.

PK150, a small-molecule compound identified for its potent activity against *Xanthomonas oryzae* pv. *oryzae* (Xoo), requires careful management as a laboratory chemical. The following procedures are based on general best practices for chemical waste disposal and should be supplemented with the specific instructions from the manufacturer's SDS.

Immediate Safety and Handling Precautions

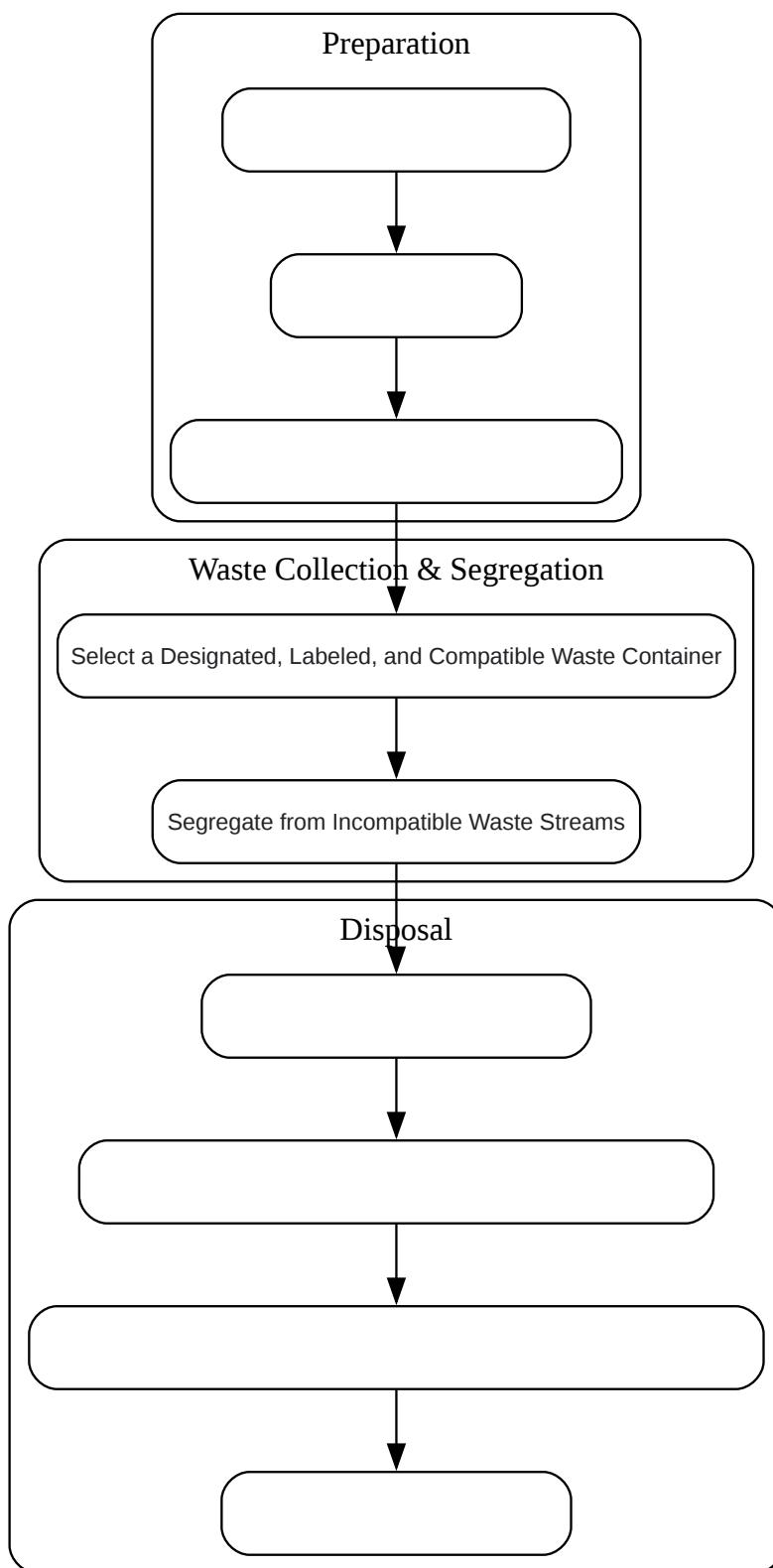
Before initiating any disposal procedures, ensure that all personnel are equipped with appropriate Personal Protective Equipment (PPE), including but not limited to:

- Safety goggles or face shield
- Chemical-resistant gloves
- Laboratory coat

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

PK150 Disposal Workflow

The proper disposal of **PK150** follows a structured process to ensure safety and regulatory compliance.



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Figure 1. Step-by-step workflow for the proper disposal of **PK150** waste.

Step-by-Step Disposal Procedures

- Consult the Safety Data Sheet (SDS): Always begin by reviewing the manufacturer-specific SDS for **PK150** (CAS 2165324-62-7). This document contains critical information regarding the chemical's hazards, handling, and specific disposal recommendations.
- Wear Appropriate Personal Protective Equipment (PPE): Before handling **PK150** waste, ensure you are wearing the necessary PPE as specified in the SDS.
- Segregate the Waste: Do not mix **PK150** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines and the compound's compatibility data. Improper mixing can lead to hazardous chemical reactions.
- Use Designated Waste Containers:
 - Collect solid **PK150** waste in a clearly labeled, sealed, and compatible container. The container should be designated for solid chemical waste.
 - For solutions containing **PK150**, use a labeled, leak-proof, and compatible liquid waste container.
- Labeling: Ensure the waste container is clearly labeled with "Hazardous Waste," the full chemical name "**PK150**," its CAS number "2165324-62-7," and the approximate quantity.
- Storage: Store the sealed waste container in a designated and secure hazardous waste accumulation area. This area should be well-ventilated and away from general laboratory traffic.
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection and proper disposal of the **PK150** waste. Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Note: Never dispose of **PK150** down the drain or in the regular trash. This can lead to environmental contamination and is a violation of regulatory standards.

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	2165324-62-7	Combi-Blocks Safety Data Sheet
Molecular Formula	<chem>C15H8ClF5N2O3</chem>	Combi-Blocks Safety Data Sheet
Molecular Weight	394.68 g/mol	Combi-Blocks Safety Data Sheet

This information is essential for the accurate labeling and documentation of **PK150** waste for disposal. Always refer to the product-specific documentation for the most accurate and up-to-date information.

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